

A Comparative Guide to Analytical Methods for Buprofezin Determination

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Compound of Interest

Compound Name: Buprofezin (Standard)

Cat. No.: B033132

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This guide provides a detailed comparison of the performance characteristics of various analytical methods for the determination of Buprofezin, a widely used insect growth regulator. The following sections present a comprehensive overview of key performance indicators, detailed experimental protocols, and a visual representation of a typical analytical workflow to assist researchers in selecting the most appropriate method for their specific needs.

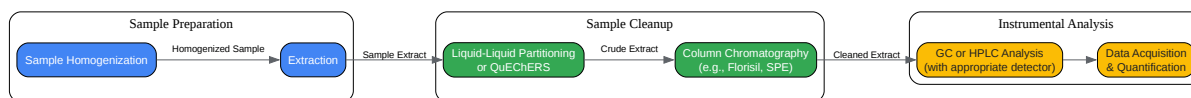
Performance Characteristics at a Glance

The selection of an analytical method for Buprofezin quantification is critical and depends on factors such as the matrix, required sensitivity, and available instrumentation. The table below summarizes the performance of common chromatographic techniques, offering a clear comparison of their capabilities.

Analytical Method	Matrix	Limit of Detection (LOD) (mg/kg)	Limit of Quantification (LOQ) (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD) (%)
GC-NPD	Green Tea	0.01 - 0.05	-	-	< 20[1]
Coffee Beans	-	0.033 - 0.065	74 - 108	-	
Various Crops	-	0.05	71 - 114	-	
HPLC-UV	Hulled Rice	-	0.02	80.8 - 85.2	< 5[2]
Apple	-	0.02	89.1 - 98.4	< 5[2]	
Pear	-	0.02	88.8 - 95.7	< 5[2]	
Persimmon	-	0.02	90.8 - 96.2	< 5[2]	
HPLC-MS/MS	Banana (Pulp & Peel)	-	0.01	70 - 110	< 20[1]
Coffee	-	0.01	70 - 110	< 20[1]	
Paddy Matrices & Soil	-	0.02	79.67 - 98.33	-	
GC-MS	Cucumber	-	0.01	78	10[3]
Cabbage & Cauliflower	0.0013 - 0.0017	0.0043 - 0.0062	91.3 - 96.8	≤ 2.7	
Clementines	-	0.01	75 - 124	1 - 13	

Experimental Workflow

The analysis of Buprofezin residues in various matrices typically follows a standardized workflow, from sample preparation to instrumental analysis. The following diagram illustrates the key stages involved.



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